

Application Notes and Protocols: Thiencarbazone-methyl for Pre-emergence Weed Control

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Compound of Interest

Compound Name: *Thiencarbazone-methyl*

Cat. No.: B109839

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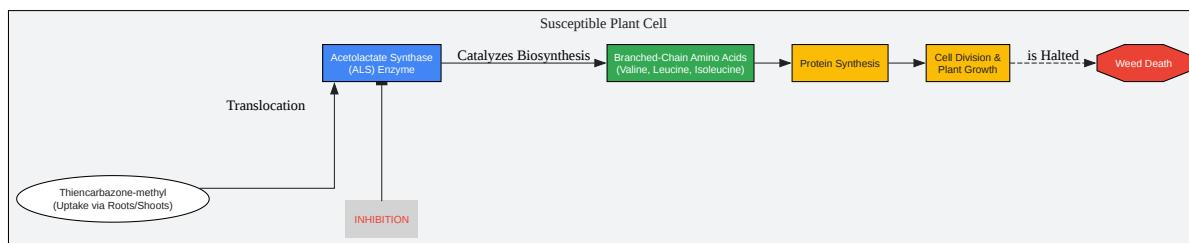
For Researchers, Scientists, and Drug Development Professionals

Introduction

Thiencarbazone-methyl is a selective, systemic herbicide belonging to the sulfonyl-amino-carbonyl-triazolinone (SACT) chemical class.^{[1][2][3]} It is effective for the pre-emergence and post-emergence control of a broad spectrum of grass and broadleaf weeds in various crops, primarily corn and wheat.^{[1][2][4][5]} **Thiencarbazone-methyl** is absorbed through both the roots and leaves of target plants, providing residual soil activity and foliar control.^{[3][4][5][6]} Its mode of action and flexible application timing make it a valuable tool in integrated weed management and resistance management programs.^[4]

Mechanism of Action

Thiencarbazone-methyl functions by inhibiting the acetolactate synthase (ALS) enzyme (EC 2.2.1.6), also known as acetohydroxyacid synthase (AHAS).^{[1][2]} This enzyme is pivotal in the biosynthesis pathway of branched-chain amino acids: valine, leucine, and isoleucine.^{[4][7]} As these amino acids are essential building blocks for protein synthesis, the inhibition of the ALS enzyme halts cell division and plant growth, leading to the eventual death of susceptible weeds. Symptoms in susceptible plants, such as chlorosis, stunting, and necrosis, typically appear several days after application.^[5] Animals do not possess the ALS enzyme, contributing to the low mammalian toxicity of this class of herbicides.



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Figure 1. Simplified signaling pathway of **Thiencarbazone-methyl**.

Formulation and Application Parameters

Thiencarbazone-methyl is typically available in formulations such as water-dispersible granules (WG), suspension concentrates (SC), or as part of a pre-packaged mixture with other active ingredients.^[8] For use in corn, it is almost always combined with a crop safener, such as cyprosulfamide, which enhances crop tolerance by promoting the metabolism of the herbicide in the crop plant.^{[1][2]}

Table 1: Recommended Pre-emergence Application Rates

Crop	Active Ingredient (a.i.) Rate	Notes	Citations
Corn	22 - 45 g a.i./ha	Rate is dependent on soil type, organic matter, and target weed spectrum. The maximum seasonal dose is 45 g a.i./ha.	[1][2]
Corn	Up to 37 g a.i./ha	Recommended rate for a single soil-applied application.	[3]
Corn	30 g a.i./ha	Rate used in a pre-packaged mixture with Isoxaflutole (80 g a.i./ha).	[9]
Turf & Ornamentals	~45 g a.i./ha (0.04 lbs/acre)	Maximum seasonal use rate.	[5]

Tank Mixtures

To broaden the weed control spectrum, **thiencarbazone-methyl** is frequently used in combination with other herbicides. For pre-emergence applications in corn, the primary tank-mix partner is isoxaflutole.[1][2]

Table 2: Common Tank Mix Partners for Pre-emergence Application in Corn

Tank Mix Partner	Herbicide Group	Primary Target
Isoxaflutole	Group 27 (HPPD Inhibitor)	Broadleaf weeds and grasses
Atrazine	Group 5 (Photosystem II Inhibitor)	Broadleaf weeds and some grasses
S-metolachlor	Group 15 (Long-chain fatty acid inhibitor)	Annual grasses and small-seeded broadleaf weeds
Flufenacet	Group 15 (Long-chain fatty acid inhibitor)	Grasses and some broadleaf weeds

Weed Control Efficacy

Thiencarbazone-methyl, particularly when combined with isoxaflutole, provides effective pre-emergence control of many problematic annual grass and broadleaf weeds. Efficacy can be influenced by factors such as soil moisture, with adequate rainfall (or irrigation) within 7-14 days of application being crucial for activation and optimal performance.[8][10]

Table 3: Efficacy of a **Thiencarbazone-methyl** + Isoxaflutole Program on Key Weed Species

Data derived from field studies evaluating a pre-packaged mixture of **thiencarbazone-methyl** (30 g/ha) + isoxaflutole (80 g/ha) applied pre-emergence in corn.

Weed Species	Common Name	% Control (4 Weeks After Planting)	% Control (8 Weeks After Planting)
Sorghum halepense	Johnsongrass	87 - 95%	74 - 76%
Amaranthus palmeri	Palmer amaranth	87 - 95%	>90% (with Atrazine)
Abutilon theophrasti	Velvetleaf	87 - 95%	>90% (with Atrazine)
Ipomoea hederacea	Ivyleaf Morningglory	87 - 95%	>90% (with Atrazine)
Urochloa platyphylla	Broadleaf Signalgrass	86 - 95%	86 - 90%

Source: Adapted from Stephenson et al., 2012.[9]

Experimental Protocols

The following section outlines a standard protocol for conducting a field trial to evaluate the pre-emergence efficacy of a **thiencarbazone-methyl** formulation.

4.1. Experimental Design

- Layout: Employ a randomized complete block design (RCBD) with a minimum of three to four replications to account for field variability.[\[1\]](#)[\[11\]](#)
- Plot Size: Establish appropriate plot sizes (e.g., 3m x 10m) to allow for accurate application and assessment while minimizing edge effects.
- Treatments: Include an untreated control for comparison. Treatment variables may include different rates of **thiencarbazone-methyl**, tank-mix combinations, and competitive standards.

4.2. Site Preparation and Application

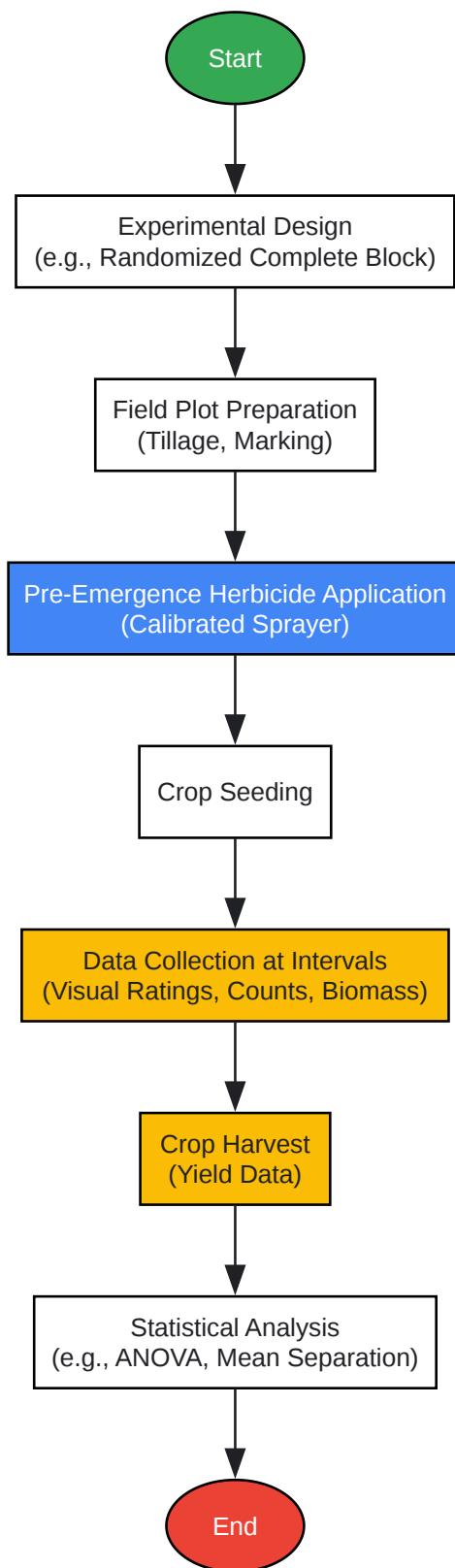
- Tillage: Prepare the experimental site with conventional tillage to ensure a uniform seedbed free of existing vegetation.
- Application Timing: Apply herbicides pre-emergence, which can be done pre-plant incorporated (up to 7 days before planting) or pre-plant surface/pre-emergence to the crop and weeds.[\[8\]](#)[\[10\]](#)
- Equipment: Use a calibrated research plot sprayer (e.g., CO₂-pressurized backpack sprayer) equipped with appropriate nozzles to deliver a consistent spray volume (e.g., 150-200 L/ha).
[\[1\]](#)
- Incorporation: If the protocol requires, incorporate the herbicide into the top 2.5-5 cm of soil using appropriate equipment.[\[10\]](#) For surface applications, note that efficacy is dependent on subsequent rainfall for soil incorporation.[\[8\]](#)[\[10\]](#)

4.3. Data Collection and Evaluation

- Weed Control: Visually assess weed control at specified intervals (e.g., 14, 28, and 56 days after treatment). Rate efficacy on a scale of 0% (no effect) to 100% (complete weed death)

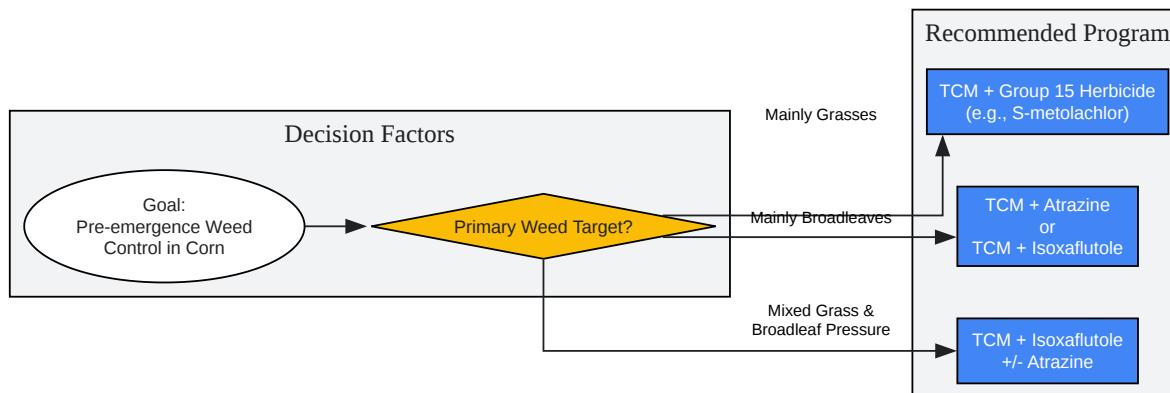
for each species present, relative to the untreated control plots.[\[1\]](#)

- Crop Tolerance: Visually assess crop injury (e.g., stunting, chlorosis) at the same intervals on a 0% (no injury) to 100% (crop death) scale.
- Weed Density and Biomass: For more quantitative data, count weed density in designated quadrats within each plot. At a key time point, collect above-ground weed biomass from these quadrats, dry to a constant weight, and record.
- Yield: At crop maturity, harvest the center rows of each plot to determine crop yield.



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Figure 2. General workflow for a pre-emergence herbicide field trial.



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Figure 3. Logic for selecting a **Thiencarbazone-methyl** tank mix program.

Safety Precautions

When handling and applying **thiencarbazone-methyl** formulations, appropriate personal protective equipment (PPE) must be worn.[6] This includes, but is not limited to:

- Long-sleeved shirt and long pants
- Chemical-resistant gloves (e.g., neoprene, nitrile)[12]
- Socks and chemical-resistant footwear
- Protective eyewear (goggles or face shield)[12]

Always consult the specific product label and Safety Data Sheet (SDS) for detailed handling instructions, restrictions, and emergency procedures.[8] Ensure application equipment is properly cleaned and calibrated before use.

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